

What is the chemical structure of **Ilepcimide**

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Compound of Interest

Compound Name: **Ilepcimide**
Cat. No.: **B1204553**

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An In-depth Technical Guide to the Chemical Structure of **Ilepcimide**

Introduction

Ilepcimide, also known by its synonym antiepilepserine, is a synthetic anticonvulsant agent.^[1] ^[2] It is a piperidine derivative developed by Chinese researchers as a structural analogue of piperine, the primary alkaloid responsible for the pungency of black pepper (*Piper nigrum*).^[1]^[2] **Ilepcimide** has demonstrated serotonergic activity and is noted for its simple synthesis process.^[3]^[4] This document provides a comprehensive overview of the chemical structure, physicochemical properties, and a representative synthesis protocol for **Ilepcimide**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

Ilepcimide is structurally characterized by a piperidine ring linked via an amide bond to a propenoyl group, which is, in turn, substituted with a 1,3-benzodioxole moiety. The chemical details are systematically cataloged through various nomenclature and registry systems.

The definitive IUPAC name for the compound is (2E)-3-(1,3-benzodioxol-5-yl)-1-(piperidin-1-yl)prop-2-en-1-one.^[5] This name precisely describes the trans configuration of the double bond in the propenoyl linker.

For computational and database purposes, **Ilepcimide** is represented by the following identifiers:

- SMILES: C1CCN(CC1)C(=O)/C=C/C2=CC3=C(C=C2)OCO3^[5]

- InChI:InChI=1S/C15H17NO3/c17-15(16-8-2-1-3-9-16)7-5-12-4-6-13-14(10-12)19-11-18-13/h4-7,10H,1-3,8-9,11H2/b7-5+[5]
- InChIKey:BLPUOQGPBJPXRL-FNORWQNSA-N[5]

The molecular formula of **Ilepcimide** is C₁₅H₁₇NO₃.[5]

Physicochemical Properties

The physicochemical properties of **Ilepcimide** are crucial for its characterization, formulation, and pharmacokinetic profiling. Key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Weight	259.30 g/mol	[5]
CAS Registry Number	82857-82-7	[5]
Melting Point	88-90 °C	[3]
XLogP3	2.8	[5]
Polar Surface Area	38.8 Å ²	[5]

Experimental Protocols

Synthesis of **Ilepcimide** via Amidation

A common and efficient method for the preparation of **Ilepcimide** involves the reaction of a piperic acid ester derivative with piperidine, facilitated by a catalyst.[5] This approach avoids the use of harsh chlorinating agents.[5]

Materials and Reagents:

- Piperic acid ethyl ester (or other alkyl esters like methyl or isopropyl)
- Piperidine
- Sodium ethoxide (or sodium methoxide/isopropoxide)

- Toluene
- Hydrochloric acid (1-2 N)
- Water
- Drying agent (e.g., anhydrous sodium sulfate)

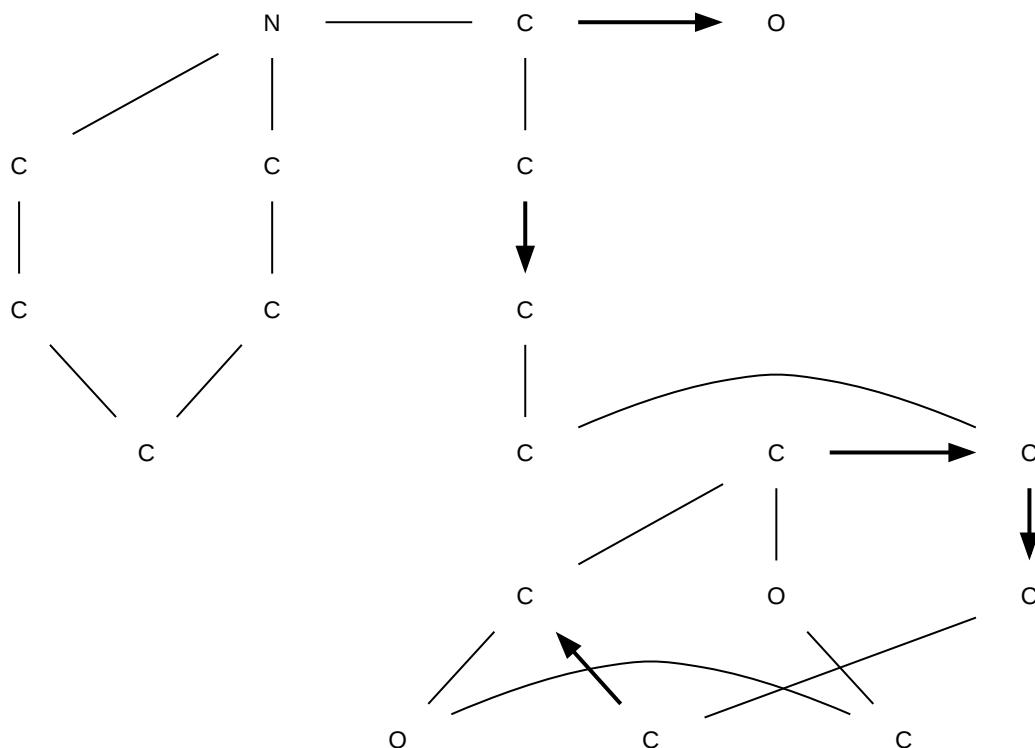
Procedure:

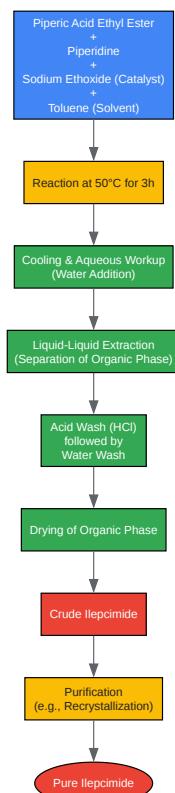
- In a suitable reaction flask, dissolve 90 mmol of piperic acid ethyl ester in 240 ml of toluene.
- Add 90 mmol of the catalyst, sodium ethoxide, to the solution.
- Introduce 80 mmol of piperidine to the reaction mixture.
- Begin stirring and heat the mixture to 50°C.
- Maintain the reaction at this temperature for approximately 3 hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Once the reaction is complete as indicated by TLC, allow the solution to cool to room temperature.
- Add water to the reaction mixture (ratio of water to solvent volume approximately 100:200 to 200:400).
- Stir the mixture and perform a liquid-liquid extraction to separate the organic phase.
- Wash the organic phase with 1-2 N hydrochloric acid (acid volume to initial water volume ratio of 100:100 to 120:200) one to two times.
- Follow with one to two washes with water.
- Dry the organic phase over a suitable drying agent to yield the crude **Ilepcimide** product, which can be further purified by recrystallization.[\[5\]](#)

Visualizations

Chemical Structure of **Ilepcimide**

The following diagram illustrates the two-dimensional chemical structure of **Ilepcimide**.





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